

The Synonymity and Technical Profile of Pentylcyclopentane, also known as Amylcyclopentane

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Compound of Interest

Compound Name: Pentylcyclopentane

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **pentylcyclopentane**, establishing the synonymity of the name "amylcyclopentane" and detailing its chemical and physical properties, potential synthesis and analytical methodologies, and its applications in various scientific and industrial fields. This document is intended to be a valuable resource for professionals in research, drug development, and materials science.

Nomenclature and Synonymity

Pentylcyclopentane, a saturated hydrocarbon, consists of a five-membered cyclopentane ring substituted with a five-carbon pentyl group. In chemical literature and commercial listings, it is frequently referred to by its synonym, "amylcyclopentane". The term "amyl" is a common, non-systematic name for a pentyl group. Other recognized synonyms include n-**pentylcyclopentane**, 1-cyclopentylpentane, and cyclopentane, pentyl-.^{[1][2]} The compound is unambiguously identified by its CAS Registry Number: 3741-00-2.^{[1][2]}

Physicochemical Properties

Pentylcyclopentane is a colorless liquid at room temperature with low volatility.^[1] Its non-polar nature makes it sparingly soluble in water but miscible with many organic solvents.^[1] The key physicochemical properties of **pentylcyclopentane** are summarized in Table 1.

Table 1: Physicochemical Properties of **Pentylcyclopentane**

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₂₀	[1][2]
Molecular Weight	140.27 g/mol	[1][2]
CAS Number	3741-00-2	[1][2]
IUPAC Name	Pentylcyclopentane	[2]
Boiling Point	180 °C	
Melting Point	-82.99 °C	
Density	0.79 g/cm ³	
Refractive Index	1.4350 to 1.4370	
Flash Point	38 °C	
Water Solubility	115 µg/kg at 25 °C	
Henry's Law Constant	1.82 at 25 °C	

Experimental Protocols

Hypothetical Synthesis of Pentylcyclopentane via Grignard Reaction

While specific, detailed industrial synthesis protocols for **pentylcyclopentane** are proprietary, a plausible and common laboratory-scale synthesis involves the Grignard reaction. This method is a versatile carbon-carbon bond-forming reaction.

Objective: To synthesize **pentylcyclopentane** from bromocyclopentane and 1-bromopentane.

Reaction Scheme:

- Formation of the Grignard Reagent: Bromocyclopentane + Mg → Cyclopentylmagnesium bromide

- Coupling Reaction: Cyclopentylmagnesium bromide + 1-bromopentane → **Pentylcyclopentane** + MgBr_2

Materials:

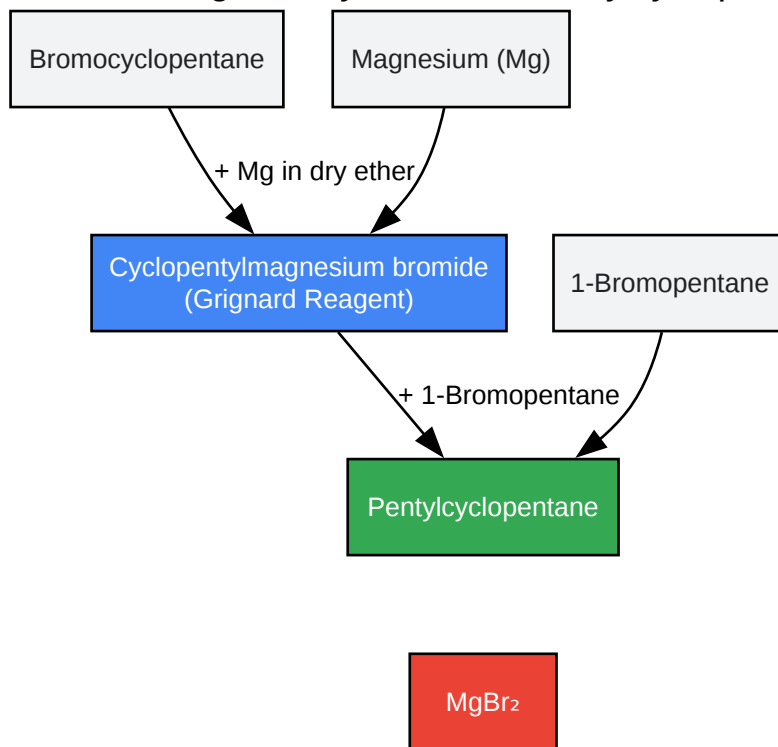
- Bromocyclopentane
- 1-Bromopentane
- Magnesium turnings
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Iodine crystal (as an activator)
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware for anhydrous reactions

Procedure:

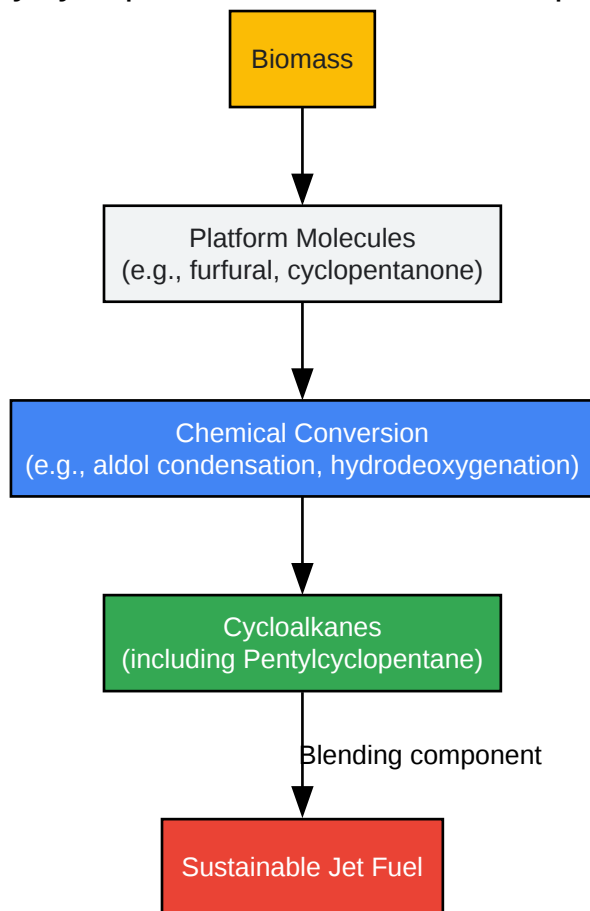
- Preparation of the Grignard Reagent:
 - All glassware must be thoroughly dried to exclude moisture.
 - Magnesium turnings and a small crystal of iodine are placed in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
 - A solution of bromocyclopentane in anhydrous diethyl ether is added dropwise to the magnesium turnings. The reaction is initiated, which is often indicated by a color change and gentle refluxing. The mixture is stirred until the magnesium is consumed.
- Coupling Reaction:
 - The freshly prepared cyclopentylmagnesium bromide solution is cooled in an ice bath.

- A solution of 1-bromopentane in anhydrous diethyl ether is added dropwise to the Grignard reagent.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and then refluxed for several hours to ensure the completion of the reaction.
- Work-up and Purification:
 - The reaction mixture is cooled and then quenched by the slow addition of a saturated aqueous ammonium chloride solution.
 - The organic layer is separated, and the aqueous layer is extracted with diethyl ether.
 - The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate, and filtered.
 - The solvent is removed by rotary evaporation.
 - The crude product is purified by fractional distillation to yield pure **pentylcyclopentane**.

Hypothetical Grignard Synthesis of Pentylcyclopentane



Pentylcyclopentane as a Biofuel Component



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References

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